

OXSI-2: Application Notes and Protocols for Research Use

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For Researchers, Scientists, and Drug Development Professionals

Introduction

OXSI-2 is a potent, cell-permeable small molecule inhibitor of Spleen Tyrosine Kinase (Syk), a non-receptor tyrosine kinase that plays a crucial role in signal transduction in a variety of cell types, particularly hematopoietic cells. By modulating Syk activity, **OXSI-2** serves as a valuable tool for investigating cellular processes such as immune receptor signaling, inflammation, and allergy. These application notes provide detailed protocols and data for the use of **OXSI-2** in research settings.

Product Information



| Parameter | Value | Reference | |
|-------------------|---|-----------|--|
| Synonyms | Syk Inhibitor, [3-(1-Methyl-1H-indol-3-yl-methylene)-2-oxo-2,3-dihydro-1H-indole-5-sulfonamide] | [1][2] | |
| CAS Number | 622387-85-3 [1] | | |
| Molecular Formula | C18H15N3O3S | | |
| Molecular Weight | 353.39 g/mol | | |
| Solubility | Soluble in DMSO (up to 100 mM) | | |

Quantitative Data

| Parameter | Value | Cell Type/Assay | Reference |
|---|----------------------------|--|-----------|
| IC ₅₀ (Syk Kinase) | 14 nM | In vitro kinase assay | [3] |
| EC ₅₀ (FcεRI-mediated degranulation) | 313 nM | Rat RBL-2H3 basophils | [3] |
| Effective Concentration (Platelet Aggregation) | 2 μM (complete inhibition) | Convulxin-induced human platelet aggregation | [1][3] |
| Effective Concentration (Inflammasome Inhibition) | 2 μΜ | Nigericin-induced inflammasome assembly in mouse macrophages | [1] |

Biological Activity and Applications

OXSI-2 is a potent inhibitor of Syk kinase.[3] It has been demonstrated to effectively block downstream signaling pathways, leading to the inhibition of various cellular responses.

Key Applications:

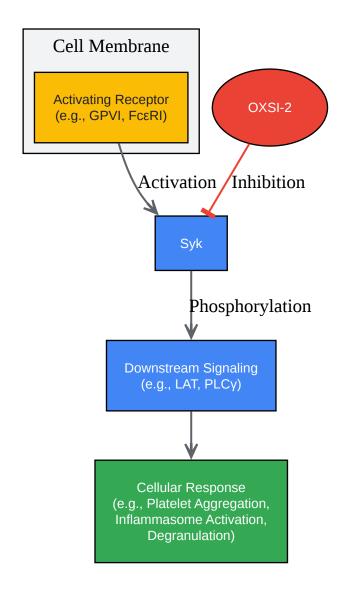


- Inflammasome Research: **OXSI-2** inhibits the assembly of the NLRP3 inflammasome, activation of caspase-1, processing and release of IL-1β, generation of mitochondrial ROS, and subsequent pyroptotic cell death in response to stimuli like nigericin.[1][4]
- Platelet Biology: The compound completely abolishes convulxin-induced platelet aggregation
 and shape change.[1][3] However, it is important to note that some studies suggest OXSI-2
 may have non-specific effects in platelets, and therefore its use as a selective Syk inhibitor in
 this context should be carefully considered.[2]
- Allergy and Immunology: OXSI-2 inhibits FcɛRI-mediated degranulation in basophils, making it a useful tool for studying allergic responses.[3]

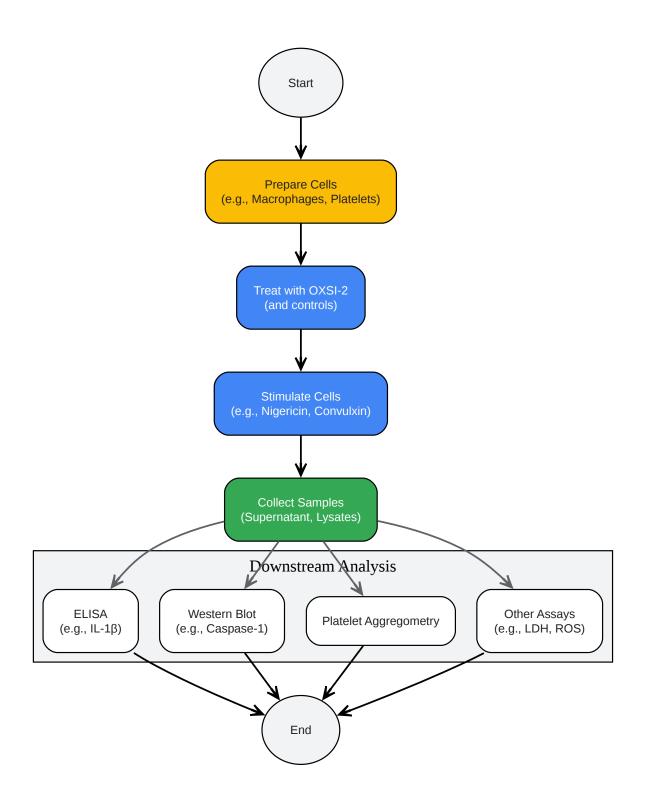
Signaling Pathway

The following diagram illustrates the signaling pathway inhibited by OXSI-2.









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